

An In-depth Technical Guide to 3-Bromo-4-ethoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4-ethoxybenzaldehyde

Cat. No.: B033679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **3-Bromo-4-ethoxybenzaldehyde**, a key intermediate in various chemical syntheses.

Core Compound Properties

3-Bromo-4-ethoxybenzaldehyde is a substituted aromatic aldehyde. Its structure, featuring a bromine atom and an ethoxy group on the benzaldehyde ring, makes it a versatile building block in the synthesis of more complex molecules.

Physicochemical Data

A summary of the key quantitative data for **3-Bromo-4-ethoxybenzaldehyde** is presented in Table 1. This information is crucial for its application in experimental settings, including reaction setup, purification, and storage.

Property	Value	Source
Molecular Weight	229.07 g/mol	
Molecular Formula	C ₉ H ₉ BrO ₂	
CAS Number	108373-05-3	[1][2]
Melting Point	70.0 to 74.0 °C	[2]
Boiling Point	Not readily available in literature	
Density	Not readily available in literature	
Solubility	Soluble in Methanol	[2]
Appearance	White to light yellow powder/crystal	[2]

Synthesis Pathway

The synthesis of substituted benzaldehydes often involves the modification of a precursor molecule. While a specific protocol for the direct synthesis of **3-Bromo-4-ethoxybenzaldehyde** is not detailed in the available search results, a representative Williamson ether synthesis followed by bromination of a suitable precursor is a common strategy. A closely related synthesis of 3-ethoxy-4-methoxybenzaldehyde from isovanillin and bromoethane is described and can serve as a model.[3]

Representative Experimental Protocol: Ethylation of a Phenolic Precursor

This protocol is adapted from the synthesis of a structurally similar compound and represents a plausible method for introducing the ethoxy group.

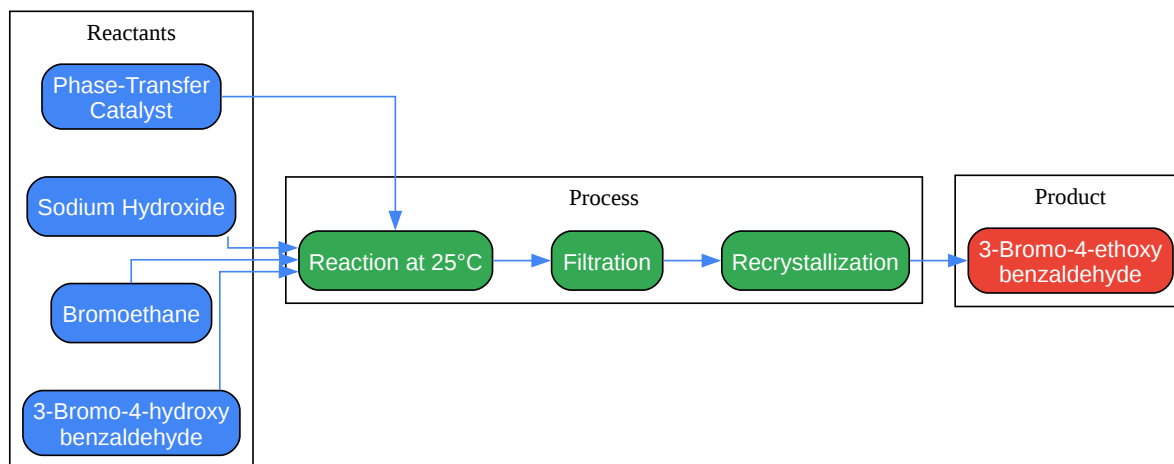
Materials:

- Precursor (e.g., 3-Bromo-4-hydroxybenzaldehyde)

- Bromoethane
- Sodium hydroxide
- Tetrabutylammonium fluoride (as a phase-transfer catalyst)
- Water

Procedure:

- Dissolve sodium hydroxide in water in a suitable reaction vessel.
- Add the phenolic precursor (3-Bromo-4-hydroxybenzaldehyde), the phase-transfer catalyst (tetrabutylammonium fluoride), and bromoethane to the alkaline solution.
- Stir the mixture vigorously at room temperature for a specified period (e.g., 4 hours).
- Monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- Upon completion, the product can be isolated by filtration.
- The crude product may be further purified by recrystallization from an appropriate solvent to yield the final product.



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A representative workflow for the synthesis of **3-Bromo-4-ethoxybenzaldehyde**.

Safety and Handling

3-Bromo-4-ethoxybenzaldehyde is classified as an acute toxicant if swallowed and is a skin and eye irritant.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/eye protection/face protection.[2]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Applications in Research and Development

Substituted benzaldehydes are important intermediates in the pharmaceutical and fine chemical industries. The specific functional groups of **3-Bromo-4-ethoxybenzaldehyde** allow for a variety of chemical transformations, making it a valuable starting material for the synthesis of bioactive molecules and other complex organic compounds. The bromine atom can be utilized in cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds, while the aldehyde group can undergo a wide range of reactions, including reductive amination, oxidation, and condensation reactions.

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References

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